An In-depth Technical Guide to N-(4-fluorobenzyl)-4-nitrobenzamide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N-(4-fluorobenzyl)-4-nitrobenzamide*
Cat. No.:	*B12571337*

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CAS Number: 331434-68-5

Disclaimer: This technical guide has been compiled to provide a comprehensive overview of **N-(4-fluorobenzyl)-4-nitrobenzamide**. While this compound is commercially available, a detailed survey of peer-reviewed scientific literature did not yield specific studies on its synthesis, characterization, or biological activity. Therefore, the information presented herein, including the synthetic protocol and predicted properties, is based on established principles of organic chemistry and data from structurally analogous compounds. This guide is intended for informational and research purposes.

Introduction

N-(4-fluorobenzyl)-4-nitrobenzamide is a member of the benzamide class of organic compounds, characterized by a central amide linkage connecting a 4-nitrobenzoyl group and a 4-fluorobenzyl group. The presence of these distinct functional moieties—a nitro group, which is a strong electron-withdrawing group; a fluorine atom, a highly electronegative halogen; and the amide bond, a key pharmacophore—suggests a rich chemical profile and potential for diverse applications.

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Benzamide derivatives are a cornerstone in medicinal chemistry, with established roles as anticonvulsants, anti-inflammatory agents, and in the development of targeted therapies for diseases such as cancer.[1][2] The structural components of **N-(4-fluorobenzyl)-4-nitrobenzamide** hint at its potential utility in drug discovery and as a building block in organic synthesis. This guide provides a detailed, albeit representative, exploration of its synthesis, properties, and potential applications, grounded in the established chemistry of its constituent parts and related molecules.

Physicochemical Properties

The properties of **N-(4-fluorobenzyl)-4-nitrobenzamide** can be reliably predicted based on its structure and data from its constituent fragments and analogous compounds.

Property	Value	Source
CAS Number	331434-68-5	
Molecular Formula	$C_{14}H_{11}FN_2O_3$	[3]
Molecular Weight	274.25 g/mol	[3]
Appearance	Predicted: White to pale yellow solid	Inferred from related benzamides
Melting Point	Predicted: 160-180 °C	Inferred from analogous structures
Solubility	Predicted: Soluble in polar organic solvents (e.g., DMSO, DMF, acetone), sparingly soluble in alcohols, and insoluble in water.	General solubility of benzamides

Proposed Synthesis Pathway

The most direct and widely employed method for the synthesis of N-substituted benzamides is the acylation of an amine with a benzoyl chloride. In the case of **N-(4-fluorobenzyl)-4-nitrobenzamide**, this involves the reaction of 4-nitrobenzoyl chloride with 4-fluorobenzylamine.

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Reaction Scheme

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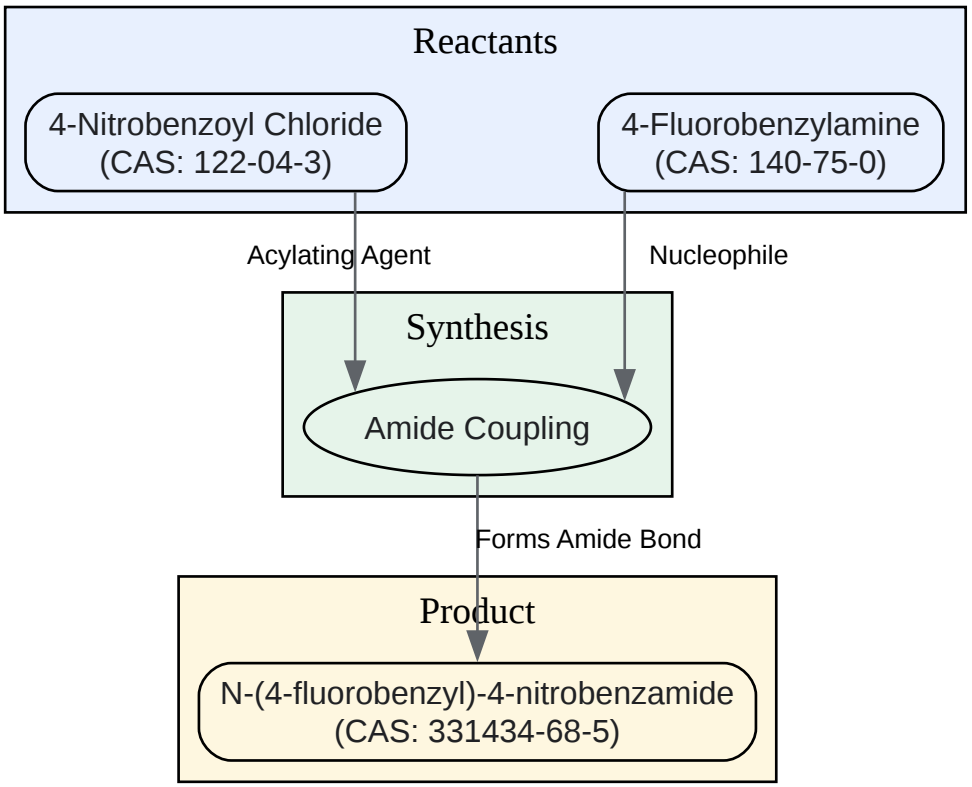

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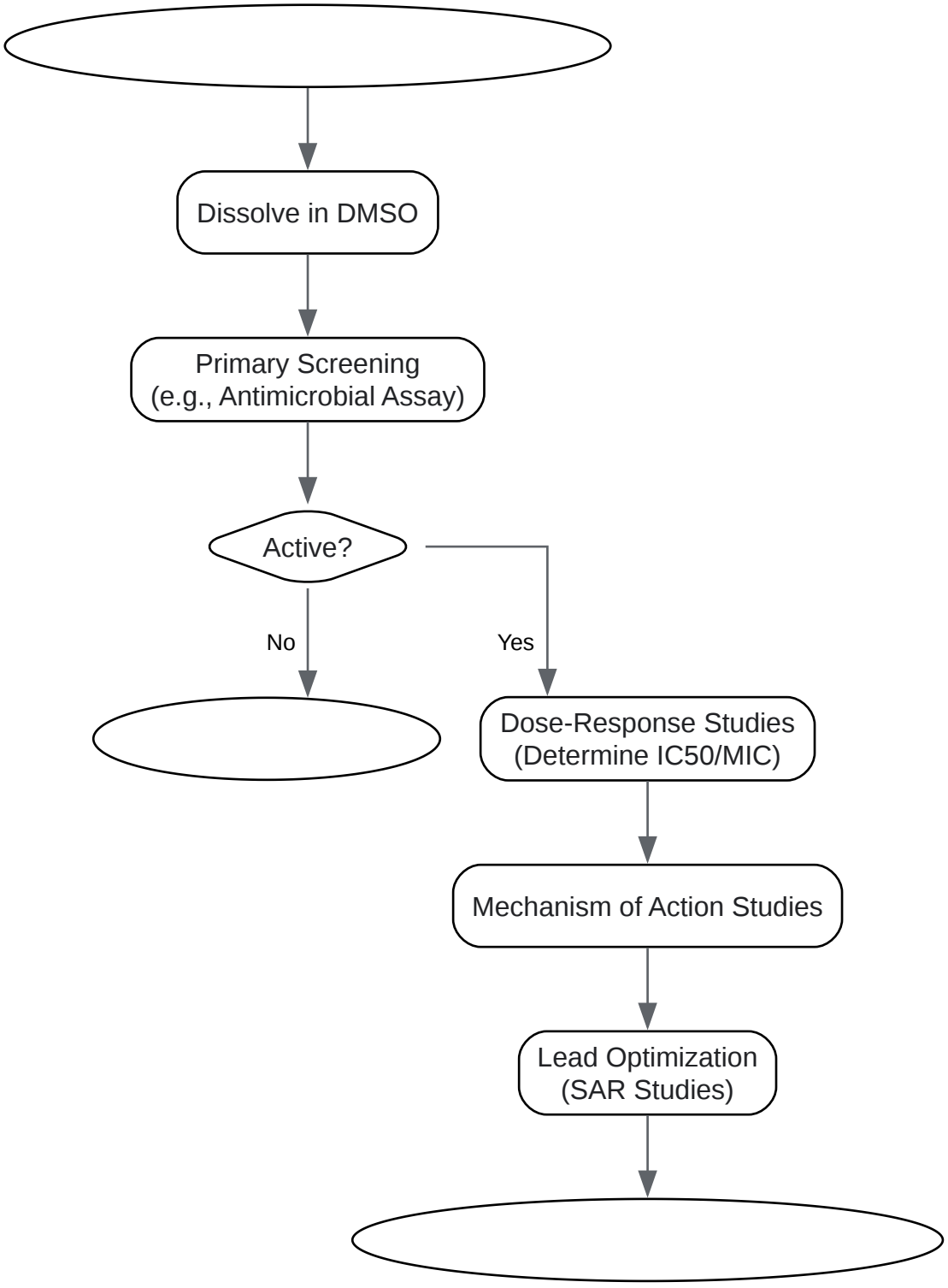

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